

(2-Bromo-4-methylphenyl)methanol: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: (2-Bromo-4-methylphenyl)methanol
CAS No.: 824-53-3
Cat. No.: B1527726

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Executive Summary & Chemical Profile

As a Senior Application Scientist, I often see disposal protocols treated as an afterthought. However, for halogenated intermediates like **(2-Bromo-4-methylphenyl)methanol**, improper disposal is not just a regulatory violation—it is a significant safety risk and a cost driver.

The presence of the bromine atom on the aromatic ring dictates the entire waste lifecycle of this molecule. Unlike simple benzyl alcohols, this compound cannot be incinerated in standard non-halogenated waste streams due to the risk of generating corrosive hydrogen bromide (HBr) and potentially toxic brominated byproducts during combustion.

Chemical Identification Matrix

Property	Specification
Chemical Name	(2-Bromo-4-methylphenyl)methanol
CAS Number	80869-53-6 (verify against specific supplier CoA)
Molecular Formula	C ₈ H ₉ BrO
Molecular Weight	201.06 g/mol
Physical State	Solid (typically off-white powder/crystals)
Primary Hazards	Skin/Eye Irritant (H315, H319), STOT-SE (H335)
Waste Classification	Halogenated Organic Waste

The Science of Segregation (Why It Matters)

Effective disposal relies on understanding the chemical reactivity in the waste container.

A. The Halogen Rule (Cost & Compliance)

You must segregate this compound from non-halogenated solvents (e.g., Acetone, Methanol, Hexane).

- Mechanism: Incineration of brominated compounds releases HBr gas.
- Operational Impact: Facilities must use incinerators equipped with acid gas scrubbers. Mixing this solid with non-halogenated waste downgrades the entire container to "Halogenated," increasing disposal costs by approximately 300-500%.

B. The Benzyl Alcohol Risk (Safety)

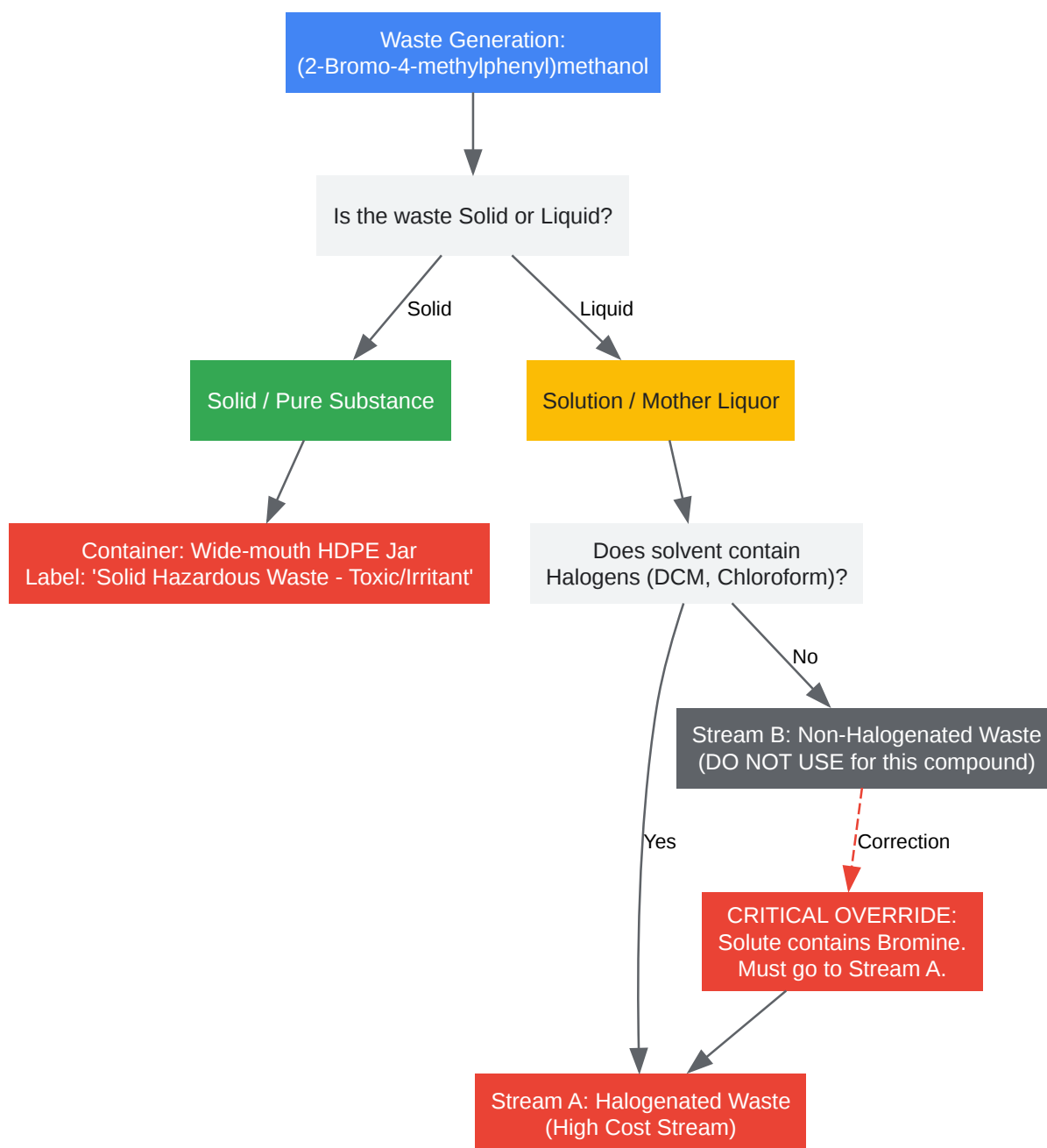
The benzylic hydroxyl group (-CH₂OH) is susceptible to oxidation.

- Incompatibility: NEVER dispose of this compound in waste containers containing strong oxidizers (e.g., Chromic acid, Permanganates, Nitric acid).

- Reaction: Rapid, exothermic oxidation to 2-bromo-4-methylbenzoic acid can occur, leading to pressure buildup or fire in the waste drum.

Operational Disposal Protocol Decision Workflow

Use the following logic to determine the correct waste stream.



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Figure 1: Decision logic for segregating brominated benzyl alcohol waste. Note the critical override for non-halogenated solvents containing the brominated solute.

Step-by-Step Procedures

Scenario A: Disposal of Pure Solid (Excess Reagent)

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass jar with a chemically resistant liner (Teflon/PTFE).
- Labeling: Affix a hazardous waste label.
 - Constituents: Write "**(2-Bromo-4-methylphenyl)methanol**".
 - Hazard Checkbox: Mark "Irritant" and "Toxic".
- Segregation: Place in the "Solid Hazardous Waste" satellite accumulation area.
 - Self-Validating Check: Ensure no liquid oxidizers are present in the secondary containment bin.

Scenario B: Disposal of Solutions (Reaction Mixtures/Mother Liquors)

- Stream Identification: Because the solute contains Bromine, the entire solution is now Halogenated Waste, even if the solvent is Methanol or Ethyl Acetate.
- Container: Use a standard solvent waste carboy (HDPE or Safety Can).
- Labeling:
 - Constituents: List the solvent (e.g., "Methanol 95%") AND the solute (e.g., "**(2-Bromo-4-methylphenyl)methanol 5%**").
 - Tag: Apply the "Halogenated Solvent" tag.

- PH Check: If the reaction involved acids/bases, neutralize to pH 5-9 before adding to the organic waste carboy to prevent drum corrosion.

Emergency Spill Response

Immediate Action: Evacuate the immediate area if dust is airborne.

Phase	Action Protocol
PPE Required	Nitrile gloves (double gloved recommended), Safety Goggles, Lab Coat. N95 Dust Mask if solid is fine powder.
Containment	Solid: Cover with wet paper towels to prevent dust generation. Liquid: Dike with vermiculite or spill pillows.
Cleanup	Scoop material into a disposable container. DO NOT sweep dry dust (inhalation risk). Wash area with soap and water. ^{[1][2][3]}
Decontamination	Wipe surfaces with a mild surfactant. Collect all wipes as Halogenated Solid Waste.

Regulatory & Compliance Context (US/EU)

- EPA (USA): This material is not typically P-listed or U-listed (unless unused commercial chemical product), but it renders waste streams "Hazardous" under RCRA characteristics if mixed with flammable solvents (D001) or simply as halogenated organic waste requiring specific treatment standards (40 CFR 268).
- REACH (EU): Ensure downstream waste handlers are notified of the halogen content to comply with incineration directives (Directive 2000/76/EC).

Pro-Tip: Volume Reduction

To minimize disposal costs, do not dissolve solid waste in solvent just to dispose of it. Dispose of the solid in its own container. Solid waste is often charged by weight, whereas liquid

halogenated waste is charged by volume and is significantly more expensive to transport and incinerate.

References

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